

Application Notes and Protocols for Gene Expression Analysis Following Bavachinin Treatment

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Compound of Interest

Compound Name: *Bavachinin*

Cat. No.: *B190651*

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These application notes provide a comprehensive overview of the cellular effects of **Bavachinin**, a flavonoid compound isolated from the fruit of *Psoralea corylifolia*. This document details its impact on gene expression, particularly in the context of cancer and cellular stress. Included are detailed protocols for key experiments and a summary of quantitative data from published studies to guide further research and development.

Introduction

Bavachinin is a flavonoid with a range of biological activities, including anti-inflammatory, anti-tumor, and antiviral properties.^{[1][2]} It has been shown to modulate several critical signaling pathways involved in cell proliferation, apoptosis, and stress responses. Understanding the molecular mechanisms of **Bavachinin** is crucial for its potential development as a therapeutic agent. These notes focus on the analysis of gene expression changes induced by **Bavachinin** treatment in various cell lines.

Data Presentation

Table 1: Cytotoxicity of Bavachinin in Human Cell Lines

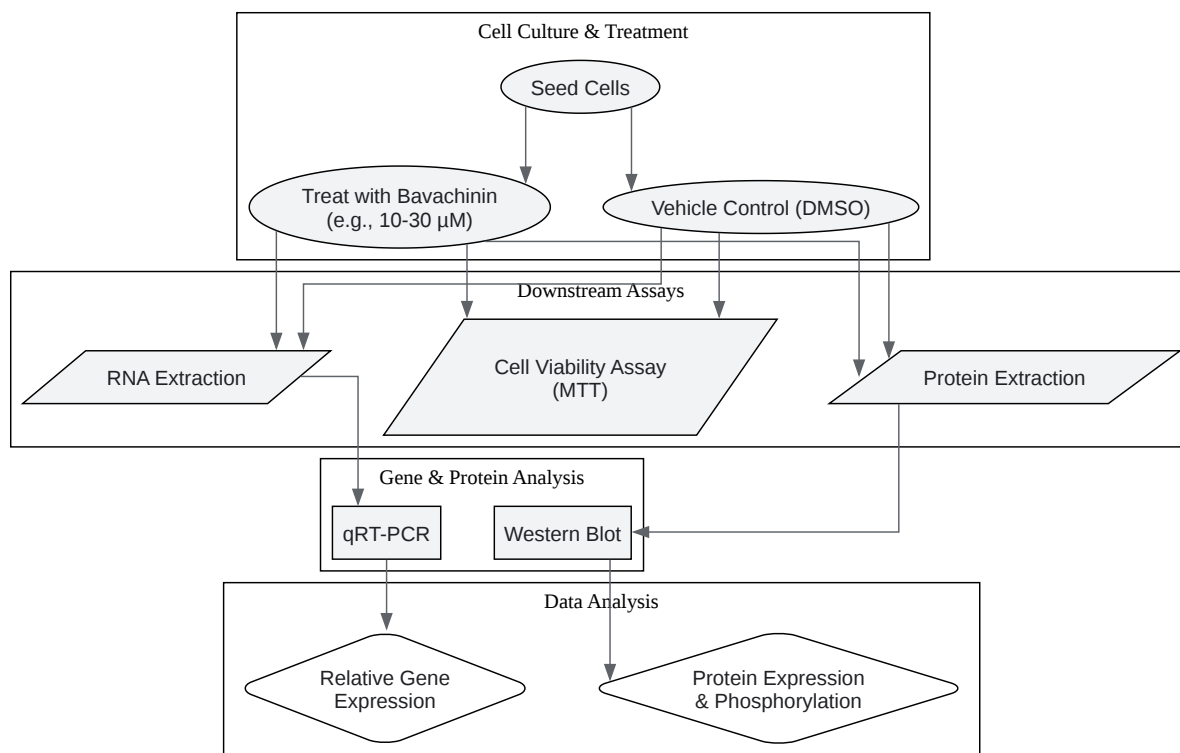
Cell Line	Assay	Incubation Time (hours)	IC50 / EC50 (µM)	Reference
HepaRG (Hepatocyte-like)	MTT	24	14.28	[3]
MA-104 (Monkey Kidney Epithelial)	Antiviral Assay (Bovine Rotavirus)	24	10.6	[4]
MA-104 (Monkey Kidney Epithelial)	Antiviral Assay (Porcine Rotavirus)	24	13.0	[4]

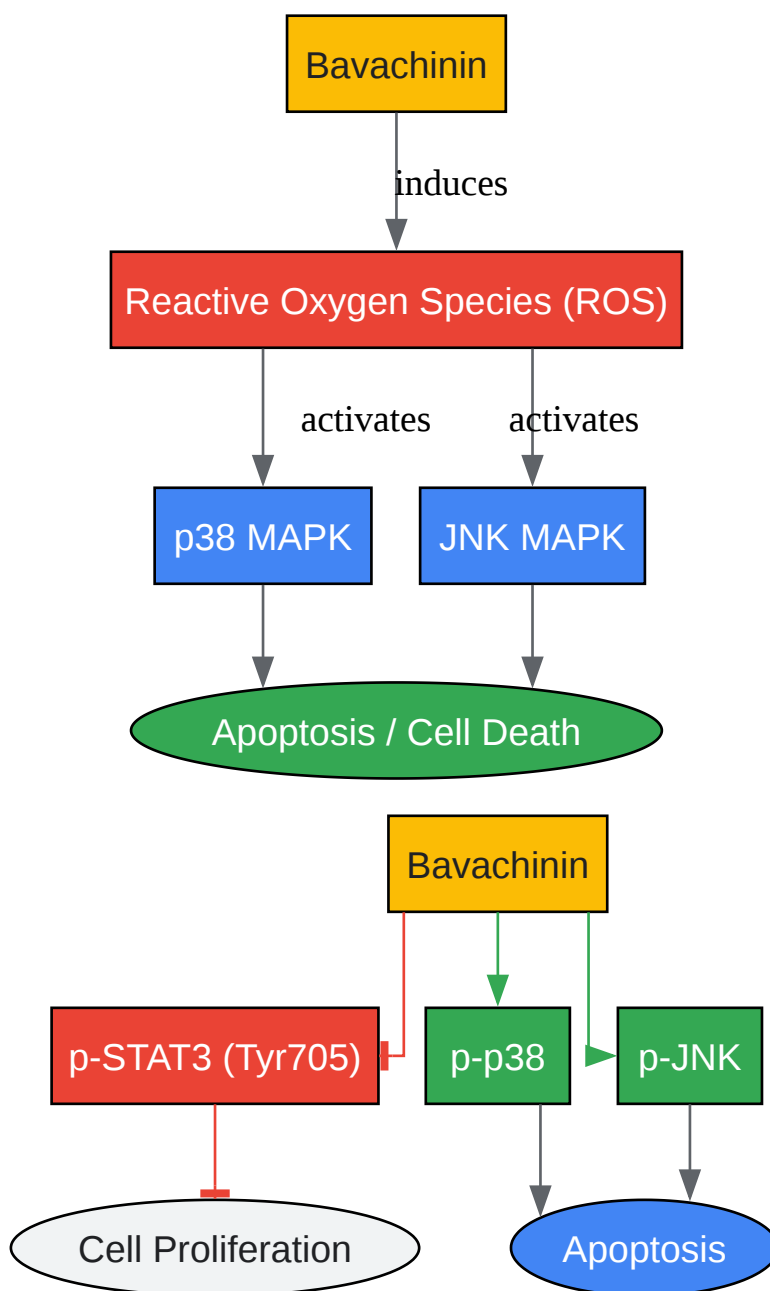
Table 2: Effects of Bavachinin on Gene and Protein Expression

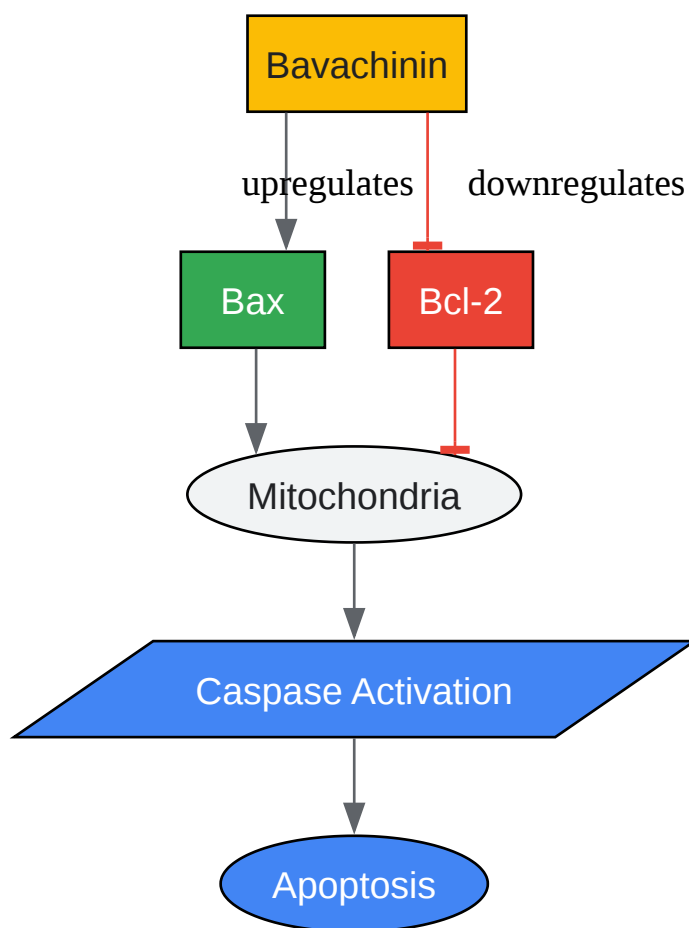
Cell Line	Treatment	Target	Effect	Method	Reference
Laryngopharyngeal Cancer (Tu212, FaDu)	20 μ M Bavachinin, 24h	p-STAT3	Decreased Phosphorylation	Western Blot	
Laryngopharyngeal Cancer (Tu212, FaDu)	20 μ M Bavachinin, 24h	p-p38	Increased Phosphorylation	Western Blot	
Laryngopharyngeal Cancer (Tu212, FaDu)	20 μ M Bavachinin, 24h	p-JNK	Increased Phosphorylation	Western Blot	
Laryngopharyngeal Cancer (Tu212, FaDu)	Not Specified	Bax	Increased Expression	Western Blot, qRT-PCR	
Laryngopharyngeal Cancer (Tu212, FaDu)	Not Specified	Bcl-2	Decreased Expression	Western Blot, qRT-PCR	
Small Cell Lung Cancer (H1688)	≥ 25 μ M Bavachinin	Bax, Caspase-3, -8, -9, Fas, FasL	Increased Expression	Not Specified	
Non-Small-Cell Lung Cancer (A549)	30 μ M Bavachinin, 24h	p-p38, p-JNK, p-ERK, p-AKT	Increased Phosphorylation	Western Blot	
HepaRG	Not Specified	p-p38, p-JNK	Increased Phosphorylation	Western Blot	

Signaling Pathways and Experimental Workflow

The following diagrams illustrate the key signaling pathways affected by **Bavachinin** and a general workflow for investigating its effects on gene expression.







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References

- 1. Bavachin suppresses proliferation of laryngopharyngeal cancer by regulating the STAT3 and MAPK signaling pathways - PMC [pmc.ncbi.nlm.nih.gov]
- 2. A Review of Bavachinin and Its Derivatives as Multi-Therapeutic Agents - PubMed [pubmed.ncbi.nlm.nih.gov]
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- 4. researchgate.net [researchgate.net]
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